

A Comparative Guide to Urinary L-Glyceric Acid Reference Ranges in Healthy Populations

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Compound of Interest

Compound Name: *L-Glyceric acid sodium*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of urinary L-Glyceric acid reference ranges in healthy pediatric and adult populations. It is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development who require accurate baseline data for this organic acid. The information presented herein is compiled from various studies and includes detailed experimental methodologies and comparative data to aid in the interpretation of urinary L-Glyceric acid levels.

Reference Ranges for Urinary L-Glyceric Acid

The concentration of L-Glyceric acid in urine can vary significantly with age. The following tables summarize the reference ranges for healthy pediatric and adult populations as reported in the scientific literature. It is important to note that values are typically normalized to creatinine concentration to account for variations in urine dilution.

Table 1: Reference Ranges for Urinary Glyceric Acid in Healthy Pediatric Populations

Age Group	Reference Range (mmol/mol creatinine)	Reference Range (μ mol/mmol creatinine)
0-31 days	< 41.0	< 41,000
1-5 months	< 76.0	< 76,000
1-13 years	-	0.1 - 37.3

Data for 0-5 months from a hyperoxaluria panel. The broader range for 1-13 years is from a study on a healthy Turkish pediatric population.

Table 2: Reference Ranges for Urinary L-Glyceric Acid in Healthy Adult Populations

Population	Reference Range (mmol/mol creatinine)	Reference Range (μ mol/L)
General Adult	0 - 21 ("Optimal")	< 5

The "optimal" range is for glyceric acid without specifying the isomer. The < 5 μ mol/L value is for L-glycerate in normal individuals.

Experimental Methodologies

The determination of urinary L-Glyceric acid concentrations is most commonly performed using gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-tandem mass spectrometry (LC-MS/MS). Below are detailed protocols representative of the methodologies used in studies establishing these reference ranges.

Gas Chromatography-Mass Spectrometry (GC-MS) Protocol for Urinary Organic Acid Analysis

This protocol is a synthesis of methodologies described for the analysis of urinary organic acids in pediatric populations.

1. Sample Preparation and Extraction:

- A urine sample, with a volume equivalent to 0.25 mg of creatinine, is used for analysis.
- An internal standard (e.g., 40 µl of 100 µmol/l tropic acid in methanol) is added to the urine sample in a glass tube.
- The pH of the sample is adjusted to 14 using 7.5 mol/l NaOH.
- To derivatize keto groups, 500 µl of a 50 g/l aqueous hydroxylamine hydrochloride solution is added, and the mixture is incubated at 60°C for 30 minutes.
- The pH is then adjusted to 1 by the dropwise addition of HCl.
- The acidified sample is extracted twice with 4 ml of ethyl acetate by vortexing and subsequent centrifugation at 700 x g for 5 minutes.
- The organic phases are combined and evaporated to dryness under a stream of nitrogen at 40°C.

2. Derivatization:

- The dried residue is derivatized to increase the volatility of the organic acids. This is achieved by adding a silylating agent, such as N,O-bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% trimethylchlorosilane (TMCS).
- The sample is then incubated to ensure complete derivatization.

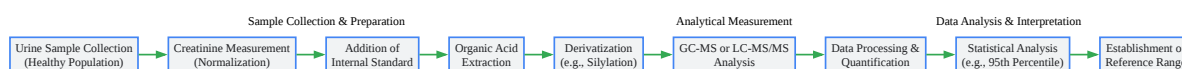
3. GC-MS Analysis:

- The derivatized sample is injected into the gas chromatograph.
- Injector and Detector Temperatures: The injector and detector temperatures are typically set at 250°C and 300°C, respectively.
- GC Oven Temperature Program: A temperature gradient is used to separate the different organic acids. A typical program is as follows:
 - Initial temperature: 70°C, held for 4 minutes.

- Ramp 1: Increase to 180°C at a rate of 20°C/min.
- Ramp 2: Increase to 200°C at a rate of 4°C/min, held for 1 minute.
- Ramp 3: Increase to 275°C at a rate of 3°C/min, held for 10 minutes.
- Mass Spectrometry: The mass spectrometer is operated in electron ionization (EI) mode, and mass spectra are recorded over a specific mass-to-charge ratio (m/z) range to identify and quantify the individual organic acids based on their unique fragmentation patterns and retention times.

Experimental Workflow

The following diagram illustrates a generalized workflow for the determination of urinary L-Glyceric acid reference ranges.



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Caption: Workflow for establishing urinary L-Glyceric acid reference ranges.

This guide provides a foundational understanding of urinary L-Glyceric acid reference ranges. For specific clinical or research applications, it is recommended to consult the original research articles and consider the specific demographics of the population under study. As new research emerges, these reference ranges may be further refined.

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